

5-Hydroxyheptan-2-one: Unexplored Potential in Medicinal Chemistry

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Compound of Interest

Compound Name: 5-Hydroxyheptan-2-one

Cat. No.: B15474867

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Despite its simple structure, **5-Hydroxyheptan-2-one** remains a molecule with largely uncharted territory in the realm of medicinal chemistry. A comprehensive review of scientific literature and patent databases reveals a significant lack of specific applications for this compound in drug discovery and development. While its isomeric counterparts and derivatives have found utility, **5-Hydroxyheptan-2-one** itself is yet to emerge as a key building block or a bioactive agent in its own right.

Currently, information on **5-Hydroxyheptan-2-one** is predominantly confined to chemical databases, which provide fundamental physicochemical properties. There is a notable absence of published studies detailing its biological activity, its role as a synthetic precursor to active pharmaceutical ingredients (APIs), or its involvement in any characterized signaling pathways. This scarcity of data prevents the formulation of detailed application notes or experimental protocols as there is no established context for its use in medicinal chemistry research.

Physicochemical Properties

A summary of the key computed physicochemical properties of **5-Hydroxyheptan-2-one** is presented below. This data is algorithmically generated and provides a basic profile of the molecule.

Property	Value	Source
Molecular Formula	C ₇ H ₁₄ O ₂	PubChem
Molecular Weight	130.18 g/mol	PubChem
XLogP3	0.9	PubChem
Hydrogen Bond Donor Count	1	PubChem
Hydrogen Bond Acceptor Count	2	PubChem
Rotatable Bond Count	4	PubChem

Potential as a Chiral Synthron

The structure of **5-Hydroxyheptan-2-one**, featuring a secondary alcohol, presents the potential for its use as a chiral synthron. Enantiomerically pure forms of this molecule could serve as valuable starting materials for the stereoselective synthesis of more complex bioactive molecules. However, there are no prominent examples in the current literature that demonstrate this application. The development of efficient asymmetric syntheses of (R)- and (S)-**5-hydroxyheptan-2-one** would be a critical first step in unlocking this potential.

Future Perspectives

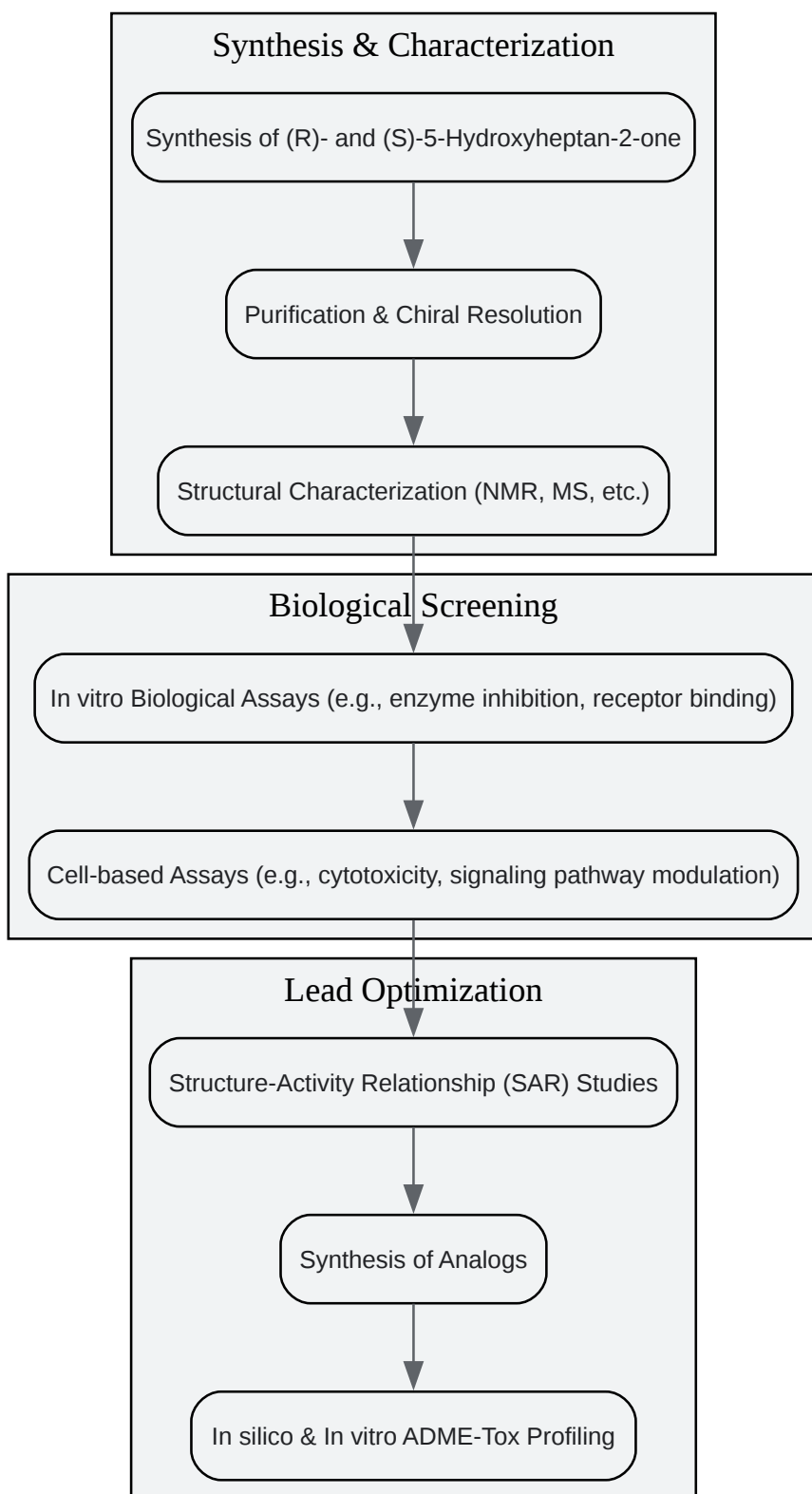
The lack of current applications does not preclude future possibilities. The dual functionality of a ketone and a secondary alcohol in a relatively small, lipophilic scaffold makes **5-Hydroxyheptan-2-one** an intriguing candidate for further investigation. Future research could explore:

- **Screening for Biological Activity:** A systematic evaluation of **5-Hydroxyheptan-2-one** in a variety of biological assays could uncover previously unknown pharmacological activities.
- **Derivative Synthesis:** The hydroxyl and carbonyl groups offer reactive handles for the synthesis of a library of derivatives. These derivatives could then be screened for a range of therapeutic targets.

- Use in Fragment-Based Drug Discovery: The small size of **5-Hydroxyheptan-2-one** makes it a potential fragment for use in fragment-based screening campaigns to identify starting points for novel drug discovery programs.

Hypothetical Experimental Workflow

While no specific experimental protocols involving **5-Hydroxyheptan-2-one** in a medicinal chemistry context are available, a hypothetical workflow for its initial exploration as a potential bioactive agent could be envisioned as follows:



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Hypothetical workflow for investigating the medicinal chemistry applications of **5-Hydroxyheptan-2-one**.

In conclusion, **5-Hydroxyheptan-2-one** represents a blank slate in medicinal chemistry. Its potential as a building block or a bioactive molecule remains to be unlocked through future research endeavors. The scientific community is encouraged to explore the synthetic utility and biological properties of this simple yet potentially valuable molecule.

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